

5-Bromo-PAPS CAS number and molecular weight information

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Compound of Interest

Compound Name: 5-Bromo-PAPS

Cat. No.: B1284173

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In-Depth Technical Guide to 5-Bromo-PAPS

This technical guide provides comprehensive information on **5-Bromo-PAPS**, a chromogenic agent widely utilized by researchers, scientists, and drug development professionals for the quantitative analysis of various metal ions.

Core Compound Information

5-Bromo-PAPS, with the full chemical name 2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol, is a highly sensitive and water-soluble pyridylazo dye. It is primarily recognized for its ability to form stable, colored complexes with a range of divalent metal ions, making it an invaluable tool in spectrophotometric analysis. The compound exists in both anhydrous and dihydrate forms, which is important to consider for accurate preparation of standard solutions.

Physicochemical Data

For clarity and ease of comparison, the key quantitative data for both the anhydrous and dihydrate forms of **5-Bromo-PAPS** are summarized below.

Property	5-Bromo-PAPS (Anhydrous)	5-Bromo-PAPS (Dihydrate)
CAS Number	158905-17-0 (commonly used)	679787-08-7 (frequently cited)
Molecular Formula	<chem>C17H19BrN4Na2O4S</chem>	<chem>C17H19BrN4Na2O4S·2H2O</chem> ^[1]
Molecular Weight	501.30 g/mol ^[2]	537.34 g/mol ^[1]
Appearance	Reddish-brown crystalline powder	Reddish-brown crystalline powder
Solubility	Water soluble	Water soluble

Note on CAS Numbers: There is some inconsistency in the assignment of CAS numbers in the literature and by suppliers. Researchers should verify the specific form of **5-Bromo-PAPS** they are using.

Applications in Analyte Quantification

The primary application of **5-Bromo-PAPS** is in the colorimetric determination of metal ions and other analytes. The underlying principle involves a chelation reaction where **5-Bromo-PAPS** forms a colored complex with the target analyte. The intensity of the color, measured as absorbance at a specific wavelength, is directly proportional to the concentration of the analyte in the sample.

Zinc Determination

The most well-documented application of **5-Bromo-PAPS** is for the quantification of zinc. This method is noted for its high sensitivity and is suitable for various biological samples.

This protocol is adapted from commercially available zinc assay kits that utilize the **5-Bromo-PAPS** method.

1. Reagent Preparation:

- Working Reagent: Prepare a working solution by mixing a buffer solution (R-1) and a chelate color solution (R-2) containing **5-Bromo-PAPS**. The exact concentrations and volumes will

depend on the specific kit manufacturer's instructions. A typical ratio might be 230 μ L of R-1 to 5 μ L of R-2 per sample.

- Standard Solution: A zinc standard of a known concentration (e.g., 200 μ g/dL) is required for calibration.
- Blank: Use distilled water as a blank.

2. Sample Preparation:

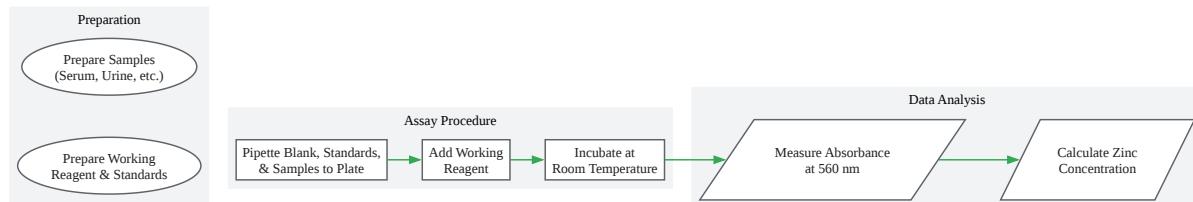
- Serum/Plasma: Remove any insoluble materials by centrifugation or filtration. Note that EDTA-plasma is not suitable for this assay.
- Urine/Biological Fluids: Acidify the sample by adding 6M HCl to adjust the pH to 2.0-3.0. Centrifuge to remove any precipitate and use the supernatant for the assay.
- Tissue Homogenates: Precipitate proteins by adding 5% trichloroacetic acid (TCA). After incubation and centrifugation, the supernatant can be used. The sample pH should be between 2 and 8.

3. Assay Procedure:

- Pipette 12 μ L of the blank, standard, or sample into individual wells of a 96-well microplate.
- Add 230 μ L of the prepared Working Reagent to each well.
- Incubate the plate at room temperature for 5 minutes.
- Measure the absorbance at 560 nm using a microplate reader. A reference wavelength of 700 nm can also be used.

4. Calculation:

- Calculate the change in absorbance (Δ OD) for the standard and the sample by subtracting the absorbance of the blank.
- The concentration of zinc in the sample can be calculated using the following formula: Zinc Concentration (μ g/dL) = $(\Delta$ OD_Sample / Δ OD_Standard) x Concentration_Standard

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Caption: Workflow for the colorimetric determination of zinc using **5-Bromo-PAPS**.

Determination of Other Metal Ions

5-Bromo-PAPS is also reported to be a suitable reagent for the quantification of other metal ions, including copper, iron, cobalt, and nickel. However, detailed, standardized protocols for these applications are less commonly available in the public domain compared to the zinc assay. The general principle of complex formation and spectrophotometric measurement remains the same, but the optimal pH, wavelength of maximum absorbance, and potential interfering ions may vary for each metal. For the simultaneous determination of cobalt and nickel, a related compound, 2-(5-bromo-2-pyridylazo)-5-diethylaminophenol (5-Br-PADAP), has been used in derivative spectrophotometric methods.

Pyrophosphate Assay

5-Bromo-PAPS can be used in an indirect method for the determination of pyrophosphate (PPi). This assay is based on the strong chelation of a metal ion by PPi. In the presence of PPi, the metal ion is sequestered and unavailable to react with **5-Bromo-PAPS**, leading to a decrease in the colorimetric signal. This method can be applied to measure the activity of enzymes that produce pyrophosphate, such as in polymerase chain reactions (PCR). Detailed, standardized protocols for this specific application are not widely published.

Chemical Synthesis

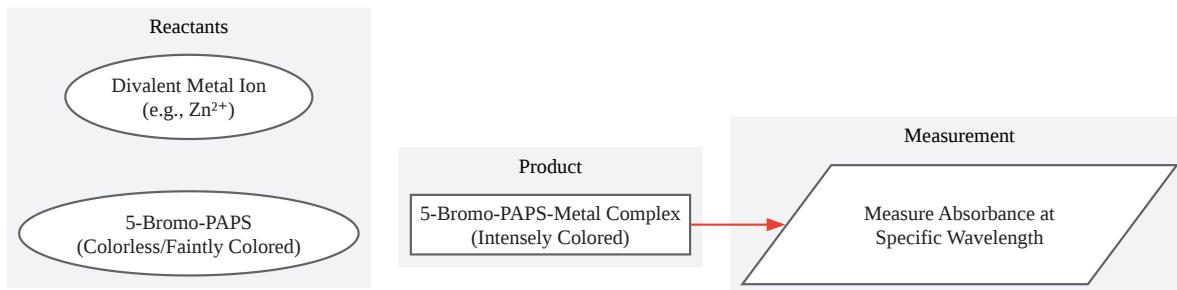
The synthesis of **5-Bromo-PAPS** is a multi-step process that involves two key reactions: diazotization and azo coupling. While a detailed, step-by-step laboratory protocol is not readily available in public literature, the general synthetic route is understood.

- **Diazotization:** The synthesis begins with the diazotization of 5-bromo-2-aminopyridine. This reaction, typically carried out in an acidic medium at low temperatures, converts the primary amino group into a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with 5-[N-propyl-N-(3-sulfopropyl)amino]phenol. This electrophilic substitution reaction forms the azo bond (-N=N-) that links the two aromatic rings, creating the **5-Bromo-PAPS** molecule.
- **Purification:** The final product is purified, often through recrystallization or chromatography, to yield the disodium salt, which may be in its anhydrous or dihydrate form.

Signaling Pathways and Logical Relationships

The primary role of **5-Bromo-PAPS** is as an analytical reagent for the quantification of metal ions and other molecules. It is not known to be involved in or modulate biological signaling pathways directly. Its utility in biological and clinical research stems from its ability to accurately measure the concentration of biologically important metal ions.

The fundamental logical relationship in the application of **5-Bromo-PAPS** is the chelation reaction with a metal ion, leading to a measurable color change.



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Caption: Chelation reaction of **5-Bromo-PAPS** with a divalent metal ion.

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